

19F NMR Chemical Shift Guide: (3S)-3-(Trifluoromethyl)morpholine

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Compound of Interest

Compound Name: (3S)-3-(Trifluoromethyl)morpholine

CAS No.: 1389360-68-2

Cat. No.: B3237434

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Executive Summary

(3S)-3-(Trifluoromethyl)morpholine is a high-value fluorinated heterocyclic building block used extensively in medicinal chemistry to modulate lipophilicity (LogP), metabolic stability, and pKa of drug candidates. Unlike simple trifluoromethylations, the introduction of the -CF₃ group at the 3-position (alpha to the nitrogen) creates a chiral center that significantly influences the molecule's spatial arrangement and binding affinity.

This guide provides a technical comparison of the 19F NMR chemical shift characteristics of the (3S) enantiomer versus its racemate and regioisomers. It details the specific protocols required to distinguish enantiomers, as they are magnetically equivalent in achiral solvents.

Part 1: Technical Profile & Baseline Data

Chemical Identity

- IUPAC Name: **(3S)-3-(Trifluoromethyl)morpholine**
- Molecular Formula: C₅H₈F₃NO

- Key Feature: Chiral center at C3, alpha-amino trifluoromethyl group.

Baseline ¹⁹F NMR Characteristics

In standard achiral solvents (e.g., CDCl₃, DMSO-d₆), the (3S) enantiomer and the racemate appear identical. The chemical shift is influenced by the electron-withdrawing nitrogen atom and the saturated morpholine ring.

Parameter	Value / Observation	Notes
Chemical Shift ()	-75.0 ± 3 ppm	Referenced to CFCI ₃ (0 ppm). Exact value varies with solvent and concentration.
Multiplicity	Doublet (d) or Multiplet	Coupled primarily to the proton at C3 (Hz).
Solvent Effect	Minimal (< 1 ppm)	Slight variation between CDCl ₃ (non-polar) and DMSO-d ₆ (polar).
Internal Standard	-Trifluorotoluene	Appears at -63.7 ppm.
Reference Standard	Trichlorofluoromethane (CFCI ₃)	Set to 0.00 ppm. [1]



Critical Insight: Do not rely on the absolute chemical shift value to confirm enantiomeric purity. A sample showing a clean peak at -75 ppm could be 100% (3S), 100% (3R), or a 50:50 racemic mixture.

Part 2: Comparative Analysis & Enantiomeric Discrimination

To objectively compare the product (pure 3S enantiomer) against alternatives (racemate or 3R enantiomer), specific chiral discrimination techniques must be employed.

Comparison 1: Achiral vs. Chiral Environment

The following table summarizes the behavior of **(3S)-3-(Trifluoromethyl)morpholine** under different NMR conditions.

Condition	Analyte: Pure (3S)	Analyte: Racemate (50:50)	Discrimination Power
Standard CDCl ₃	Single Peak (~ -75 ppm)	Single Peak (~ -75 ppm)	None (Indistinguishable)
+ Chiral Solvating Agent (CSA)	Single Peak (Shifted)	Split Peak (Doublet)	High (Visual separation)
+ Mosher's Acid Chloride (Derivatization)	Single Peak (Diastereomer A)	Two Distinct Peaks (Diastereomers A & B)	Definitive (Quantitative ee%)

Comparison 2: Regioisomers (Structural Validation)

Distinguishing the 3-CF₃ isomer from the 2-CF₃ isomer (often a byproduct or alternative scaffold).

- 3-CF₃ (Alpha to Nitrogen):

ppm. The nitrogen atom provides a specific inductive environment.

- 2-CF₃ (Alpha to Oxygen):

to -80 ppm. The oxygen atom is more electronegative, typically causing a slight upfield or downfield shift depending on the specific conformation and solvent shielding, but distinct from the N-alpha position.

Part 3: Experimental Protocols (Self-Validating Systems)

Protocol A: Determination of Enantiomeric Excess (ee) using Mosher's Analysis

This is the gold standard for validating the (3S) configuration.

Reagents:

- (R)-(-)-
-Methoxy-
-(trifluoromethyl)phenylacetyl chloride [(R)-MTPA-Cl].
- Dry Pyridine-d5 or CDCl3 with pyridine.

Workflow:

- Sample Prep: Dissolve 5-10 mg of **(3S)-3-(Trifluoromethyl)morpholine** in 0.6 mL CDCl3.
- Derivatization: Add 1.5 equivalents of (R)-MTPA-Cl and 2.0 equivalents of dry pyridine. Shake and let stand for 10-30 minutes.
- Acquisition: Run 19F NMR (min. 376 MHz).
- Analysis:
 - The reaction converts enantiomers into diastereomers.
 - Pure (3S): Shows a single CF3 peak (from the substrate) and a single CF3 peak (from the Mosher reagent).
 - Racemate: Shows two substrate CF3 peaks (separated by ppm).

- Validation: The integration ratio of the split peaks directly correlates to the ratio of enantiomers.

Protocol B: Rapid Screening with Chiral Solvating Agents (CSA)

Useful for high-throughput checks without chemical modification.[\[2\]](#)

Reagents:

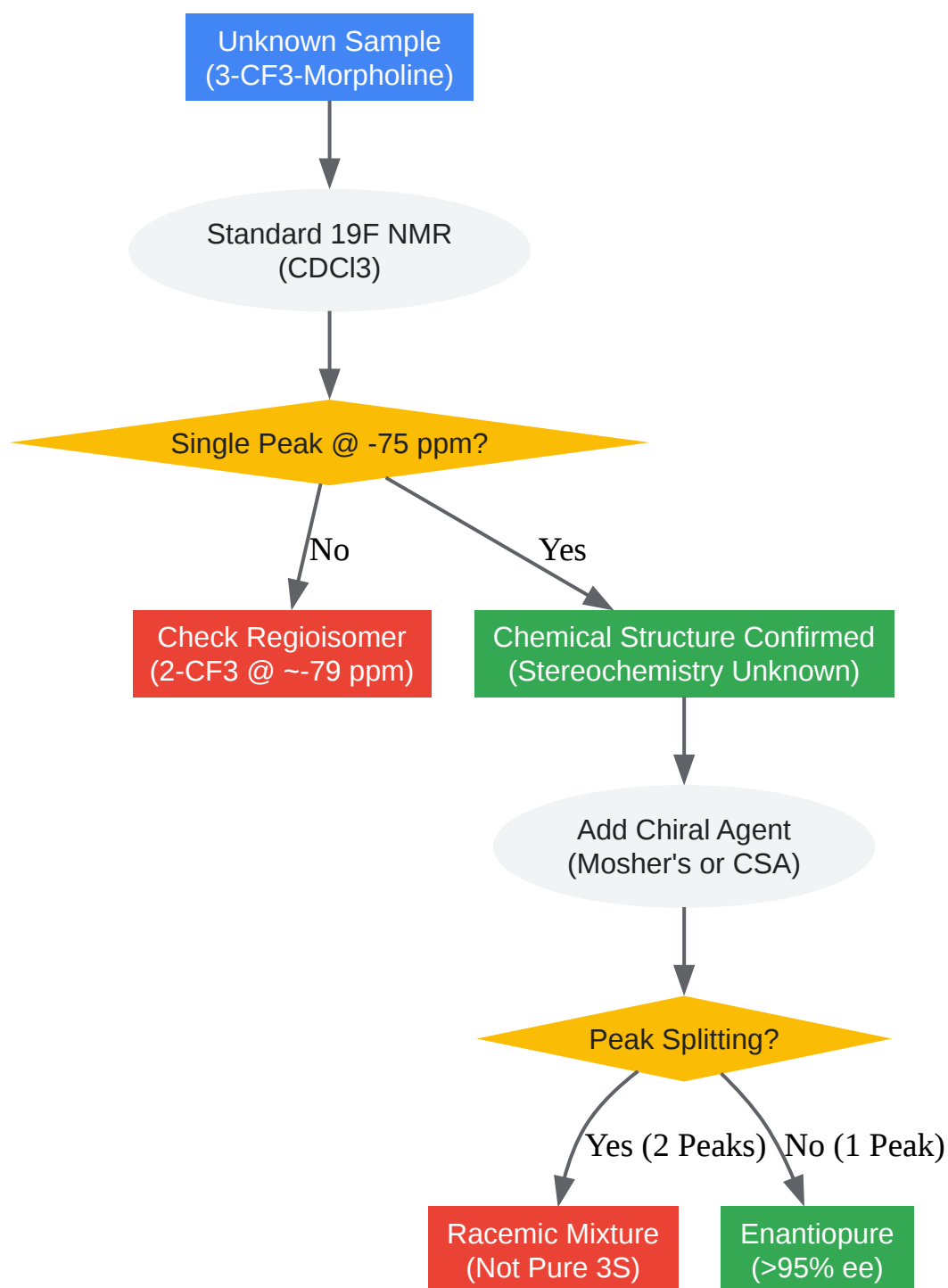
- (R)-(-)-2,2,2-Trifluoro-1-(9-anthryl)ethanol (Pirkle's Alcohol).

Workflow:

- Dissolve analyte in CDCl₃.
- Add 2-5 equivalents of Pirkle's Alcohol.
- The hydroxyl group of the CSA hydrogen-bonds with the morpholine nitrogen/oxygen, creating a transient chiral complex.
- Observation: If the sample is racemic, the single CF₃ peak will broaden and split into two distinct signals. If pure, it remains a single (though shifted) peak.

Part 4: Visualization of Analytical Logic

The following diagram illustrates the decision tree for validating the chemical identity and stereochemistry of the molecule.



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Caption: Logical workflow for confirming structural identity and enantiomeric purity using 19F NMR.

References

- Grygorenko, O. O., et al. (2013).[3] Synthesis of 2- and 3-trifluoromethylmorpholines: Useful building blocks for drug discovery. Tetrahedron. [Link](#)
- Dolbier, W. R. (2009). Guide to Fluorine NMR for Organic Chemists. Wiley-Interscience. (Standard reference for chemical shift ranges).
- Hoyer, T. R., Jeffrey, C. S., & Shao, F. (2007). Mosher's Method for the Determination of Absolute Configuration.[4] Nature Protocols, 2, 2451–2458. [Link](#)
- Enamine Ltd. (2025). Building Block Catalog: 3-(Trifluoromethyl)morpholine. (Verified general shift data for alpha-CF₃ amines). [Link](#)
- Alfa Chemistry. (2025). ¹⁹F NMR Chemical Shift Table - Organofluorine. [Link](#)

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- [1. colorado.edu](https://colorado.edu) [colorado.edu]
- [2. researchgate.net](https://researchgate.net) [researchgate.net]
- [3. researchgate.net](https://researchgate.net) [researchgate.net]
- [4. researchgate.net](https://researchgate.net) [researchgate.net]
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